

Cl-C6-PEG4-O-CH₂COOH molecular weight and formula

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Compound of Interest

Compound Name: Cl-C6-PEG4-O-CH₂COOH

Cat. No.: B2586481

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In-depth Technical Guide: Cl-C6-PEG4-O-CH₂COOH

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the molecular formula and molecular weight of the chemical compound **Cl-C6-PEG4-O-CH₂COOH**.

Core Data Presentation

The fundamental properties of **Cl-C6-PEG4-O-CH₂COOH** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₁ ClO ₇	[1]
Average Molecular Weight	370.87 g/mol	[2][3]
Monoisotopic Molecular Weight	370.1758310 Da	[1]

Chemical Structure and Identification

IUPAC Name: 2-[2-[2-[2-[2-(6-chlorohexoxy)ethoxy]ethoxy]ethoxy]ethoxy]acetic acid[1].

Synonyms: PROTAC Linker 4, 21-Chloro-3,6,9,12,15-pentaoxahenicosan-1-oic acid.

Chemical Structure Visualization:



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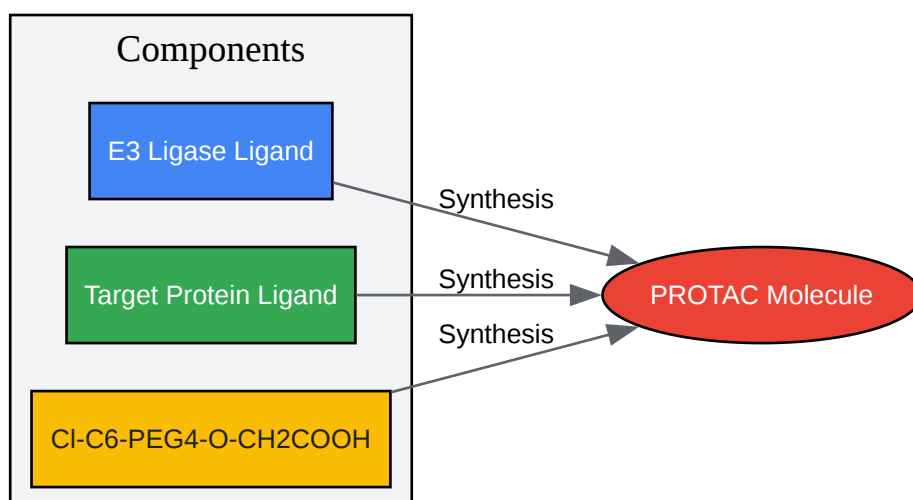
Caption: Chemical structure of **CI-C6-PEG4-O-CH₂COOH**.

Experimental Protocols and Signaling Pathways

The determination of a molecule's formula and molecular weight are fundamental chemical characterizations. These values are typically determined using techniques such as mass spectrometry and elemental analysis upon synthesis of the compound. As such, a detailed experimental protocol in the context of a biological assay or a signaling pathway is not applicable to defining these intrinsic properties.

CI-C6-PEG4-O-CH₂COOH is a pegylated PROTAC (Proteolysis Targeting Chimera) linker used in the synthesis of chloroalkanes (HaloPROTACs). Its function is to connect a ligand for an E3 ubiquitin ligase and a ligand for a target protein within a PROTAC molecule. Therefore, while the final PROTAC molecule would be studied in the context of signaling pathways related to protein degradation, the linker itself does not have an independent signaling pathway to diagram.

The logical relationship for the use of this compound is in the assembly of a PROTAC.



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Caption: Use of **Cl-C6-PEG4-O-CH2COOH** in PROTAC synthesis.

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References

- 1. Cl-C6-PEG4-O-CH2COOH | C16H31ClO7 | CID 134694956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cl-C6-PEG4-O-CH2COOH | CAS:1799506-30-1 | Biopharma PEG [biochempeg.com]
- 3. Monodispersed Carboxylic Acid(COOH) PEG - Biopharma PEG [biochempeg.com]
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